

Dimethyl terephthalate proper disposal procedures

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Compound of Interest

Compound Name: Dimethyl terephthalate

Cat. No.: B492978

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Proper disposal of **dimethyl terephthalate** (DMT) is crucial for maintaining laboratory safety and environmental compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of DMT safely.

Immediate Safety and Handling

Before handling **dimethyl terephthalate**, it is essential to be aware of its properties and the necessary safety precautions. DMT is a white solid, and its dust can form explosive mixtures with air.^{[1][2]}

Personal Protective Equipment (PPE):

- Eyes: Wear appropriate protective eyeglasses or chemical safety goggles.^[3]
- Skin: Use protective gloves and clothing to prevent skin exposure.^{[1][2][3]}
- Respiratory: In case of dust generation or inadequate ventilation, use a particulate filter respirator.^{[1][2][3]}

Handling and Storage:

- Use in a well-ventilated area to keep airborne concentrations low.^{[3][4]}
- Minimize dust generation and accumulation.^[3]

- Store in a cool, dry, well-ventilated area in a tightly closed container, away from strong acids and oxidizing agents.[3][4]
- The storage area should not have drain or sewer access.[1][2]

Spill and Emergency Procedures

Immediate and correct response to a spill is critical to prevent exposure and environmental contamination.

First Aid Measures:

- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
- Skin Contact: Wash off with soap and plenty of water.[4] Remove contaminated clothing and wash it before reuse.[3]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[4]
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.[4]

Spill Cleanup Protocol:

- Evacuate and Ventilate: Ensure the area is well-ventilated. Keep unnecessary personnel away.[5]
- Control Ignition Sources: Eliminate all open flames and ignition sources as finely dispersed particles can form explosive mixtures in air.[1][2]
- Contain Spill: Prevent the spill from entering drains, sewers, or waterways.[6]
- Collect Material: Carefully sweep or vacuum the spilled material.[3][4] If appropriate, moisten the material first to prevent dusting.[1][2]
- Package Waste: Place the collected material into a suitable, closed, and properly labeled container for disposal.[1][2][4]

- Decontaminate Area: Clean the affected area thoroughly.

Quantitative Data for Dimethyl Terephthalate

The following table summarizes key quantitative safety and physical data for **dimethyl terephthalate**.

Property	Value	Source(s)
Toxicity		
Oral LD50 (Rat)	>3200 mg/kg	[3][6]
Dermal LD50 (Guinea Pig)	>5000 mg/kg	[3][5]
Fire Safety		
Flash Point	141 - 146 °C (286 - 295 °F)	[1][3][6]
Autoignition Temperature	518 - 555 °C (964 - 1031 °F)	[1][3]
Lower Explosion Limit	0.8% by volume	[1][3]
Upper Explosion Limit	11.8% by volume	[3]
Physical Properties		
Molecular Weight	194.19 g/mol	[7]
Boiling Point	288 °C (550 °F)	[1]
Melting Point	140 °C (284 °F)	[1]
Density	1.2 g/cm ³	[1]
Water Solubility	Very poor / Insoluble	[1][7]

Step-by-Step Disposal Procedure

While some sources suggest that smaller quantities can be disposed of with household waste, standard laboratory practice requires a more rigorous approach to protect the environment.[6]

Do not discharge **dimethyl terephthalate** into sewers or the environment.[1][2]

Step 1: Waste Identification and Segregation

- Identify the waste as non-hazardous solid chemical waste. Although not classified as hazardous for transport, it is considered slightly hazardous for water.[6]
- Collect waste **dimethyl terephthalate**, including spilled material and contaminated disposables (e.g., gloves, wipes), in a dedicated waste container. Do not mix it with other waste types, especially incompatible materials like strong acids or oxidizers.[3]

Step 2: Packaging and Labeling

- Use a stable, sealable, and chemically compatible container for waste collection.[8]
- Clearly label the container with "Waste **Dimethyl Terephthalate**" and include any other information required by your institution's environmental health and safety (EHS) department.

Step 3: Storage of Waste

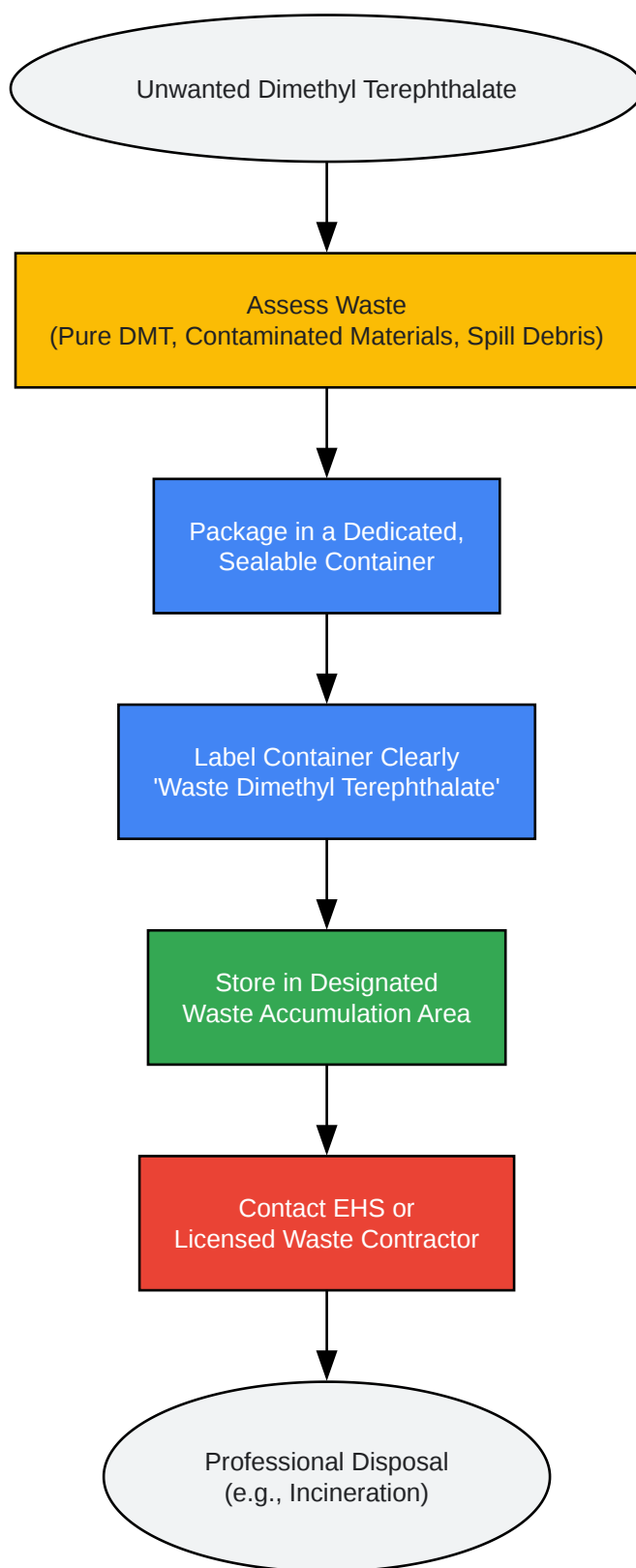
- Store the sealed waste container in a designated, well-ventilated waste accumulation area.
- Ensure the storage area is away from sources of ignition and incompatible chemicals.

Step 4: Arrange for Professional Disposal

- Contact your institution's EHS department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
- Disposal must be conducted in accordance with all local, state, and federal regulations.[1][2][9] Professional disposal services will ensure that the waste is handled at an appropriate facility, such as a high-temperature incineration plant.[8]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **dimethyl terephthalate** from a laboratory setting.



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Caption: Workflow for the proper disposal of **dimethyl terephthalate**.

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